

# Application Note & Industrial Protocol: Synthesis of 4-Aminobenzene-1,3-disulfonic acid

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## Compound of Interest

**Compound Name:** 4-Aminobenzene-1,3-disulfonic acid

**Cat. No.:** B031847

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## Abstract

This document provides a comprehensive guide to the industrial-scale production of **4-Aminobenzene-1,3-disulfonic acid** (CAS No. 137-51-9). It is intended for researchers, chemical engineers, and drug development professionals. The protocol herein details a robust and efficient synthesis pathway, emphasizing the underlying chemical principles, process control, safety, and quality assurance. We will explore the direct disulfonation of aniline, a common industrial precursor, using oleum. This guide is structured to provide not just a procedural methodology, but also the critical scientific reasoning behind each operational step, ensuring both reproducibility and a deep understanding of the process.

## Introduction and Industrial Significance

**4-Aminobenzene-1,3-disulfonic acid** is a highly functionalized aromatic compound featuring an amino group and two sulfonic acid moieties on a benzene ring.<sup>[1]</sup> This structural arrangement makes it a valuable and versatile intermediate in several industrial sectors. Its primary application lies in the synthesis of a wide range of azo dyes and pigments, where the amino group can be diazotized and coupled to form chromophoric systems.<sup>[2][3][4]</sup> Furthermore, it serves as a key reagent in the pharmaceutical industry for the synthesis of specialized molecules, including P2 receptor antagonists, which are targets for drugs addressing inflammation and pain.<sup>[2]</sup>

The compound is typically a white to gray crystalline solid, soluble in water.<sup>[5][6]</sup> Its zwitterionic nature, similar to other aminobenzenesulfonic acids, contributes to a high melting point and specific solubility characteristics.<sup>[7]</sup> Given its importance, a well-controlled and efficient manufacturing process is critical for ensuring high purity and yield, which are paramount for downstream applications.

Table 1: Physicochemical Properties of **4-Aminobenzene-1,3-disulfonic acid**

Property	Value	Source
CAS Number	137-51-9	<a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>6</sub> S <sub>2</sub>	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	253.25 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Appearance	White to gray crystalline powder	<a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	>259°C (decomposes)	<a href="#">[5]</a>
Water Solubility	4.3 g/L at 21°C	<a href="#">[5]</a>
Density	~1.84 g/cm <sup>3</sup>	<a href="#">[2]</a>

## Core Synthesis Methodology: Electrophilic Aromatic Sulfonation

The industrial production of **4-aminobenzene-1,3-disulfonic acid** is achieved via the electrophilic aromatic substitution of aniline. The amino group (-NH<sub>2</sub>) is a powerful activating, ortho-, para-directing group. However, under the strongly acidic conditions required for sulfonation, it is protonated to form the anilinium ion (-NH<sub>3</sub><sup>+</sup>), which is a deactivating, meta-directing group.

The synthesis is typically a two-stage process, even if performed in a single pot:

- Monosulfonation: Aniline is first reacted with sulfuric acid. At elevated temperatures (180-190°C), this reaction favors the formation of the thermodynamically more stable para-isomer,

4-aminobenzenesulfonic acid (sulfanilic acid).[8][9] The sulfonyl group's bulkiness also sterically disfavors ortho-substitution.[8]

- **Disulfonation:** To introduce the second sulfonic acid group, a much stronger sulfonating agent is required. This is achieved by using oleum (fuming sulfuric acid), which contains free sulfur trioxide ( $\text{SO}_3$ ), a potent electrophile.[10] The second sulfonation is directed by both the anilinium and the existing sulfonic acid group, both of which are meta-directing, leading to the desired 1,3-disubstituted product relative to the amino group.

A key patent describes a general process for preparing aminobenzenedisulfonic acids by first dissolving the parent aniline in sulfuric acid and subsequently adding this solution to oleum, which allows for excellent temperature control of the highly exothermic reaction.[10]

## Industrial Production Protocol

This protocol is designed for a large-scale batch process in a suitable glass-lined or corrosion-resistant reactor equipped with robust agitation, temperature control (heating and cooling jackets), and a vent system.

## Required Materials and Equipment

- **Raw Materials:**
  - Aniline ( $\text{C}_6\text{H}_5\text{NH}_2$ )
  - Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ , 98%)
  - Oleum (20-30% free  $\text{SO}_3$ )
  - Water (process and deionized)
  - Sodium Hydroxide ( $\text{NaOH}$ , 50% solution) or Calcium Hydroxide ( $\text{Ca}(\text{OH})_2$ )
- **Equipment:**
  - Glass-lined reactor with anchor agitator
  - Heating/cooling system

- Addition vessel for oleum
- Quench tank containing water/ice
- Filter press or centrifuge
- Drying oven (vacuum or forced air)
- Personal Protective Equipment (PPE): Acid-resistant suits, gloves, face shields, respirators.[11][12]

## Step-by-Step Synthesis Procedure

### Step 1: Formation of Anilinium Sulfate (Monosulfonation Stage)

- Charge the main reactor with a calculated amount of concentrated sulfuric acid (typically 2-3 moles per mole of aniline).[10]
- Begin agitation. Slowly and carefully, add aniline to the sulfuric acid. The reaction is exothermic; maintain the temperature below 100°C during the addition.
- Once the addition is complete, heat the reaction mass to 180-190°C.[9]
- Hold the temperature for 2-3 hours to complete the formation of 4-aminobenzenesulfonic acid (sulfanilic acid). An in-process check (e.g., HPLC) can be performed to confirm the disappearance of aniline.

### Step 2: Disulfonation with Oleum

- Cool the reaction mass to 60-70°C.[10]
- In a separate, sealed addition vessel, charge the required amount of oleum (calculated to provide 2-3 moles of free SO<sub>3</sub> per mole of the initial aniline).[10]
- Slowly add the oleum to the reactor containing the sulfanilic acid mixture over 1-2 hours. This step is highly exothermic. Maintain the reaction temperature at 65-75°C using the cooling jacket.[10]

- After the oleum addition is complete, raise the temperature to 140-150°C and hold for 3-4 hours to drive the second sulfonation to completion.[10]

#### Step 3: Work-up and Isolation

- Cool the reaction mass to below 50°C.
- In a separate quench tank, prepare a large volume of water/ice.
- Under vigorous stirring, slowly transfer the reaction mass into the quench tank. This dilution step is highly exothermic and must be done with extreme care to control the temperature.
- The crude **4-Aminobenzene-1,3-disulfonic acid** will precipitate out of the acidic aqueous solution upon cooling.
- Cool the slurry to 5-10°C to maximize precipitation.

#### Step 4: Purification

- Neutralization & Filtration: The acidic slurry contains the product and residual sulfuric acid. A common industrial purification method involves neutralization.[13]
  - Slowly add calcium hydroxide (lime) slurry to the product slurry until the pH is approximately 7-8. This precipitates the excess sulfuric acid as insoluble calcium sulfate (gypsum) while the product forms a soluble calcium salt.
  - Filter the mixture to remove the precipitated calcium sulfate.[13]
  - Treat the filtrate with a stoichiometric amount of sodium carbonate or sodium sulfate to precipitate calcium carbonate/sulfate and form the disodium salt of the product, which remains in solution.
  - Perform a second filtration to remove the calcium salts.
- Acidification & Crystallization:
  - Transfer the filtrate (containing the disodium salt) to a clean vessel.

- Acidify the solution with sulfuric or hydrochloric acid to a low pH, which will precipitate the purified **4-Aminobenzene-1,3-disulfonic acid**.
- Isolate the purified product using a centrifuge or filter press.

• Washing and Drying:

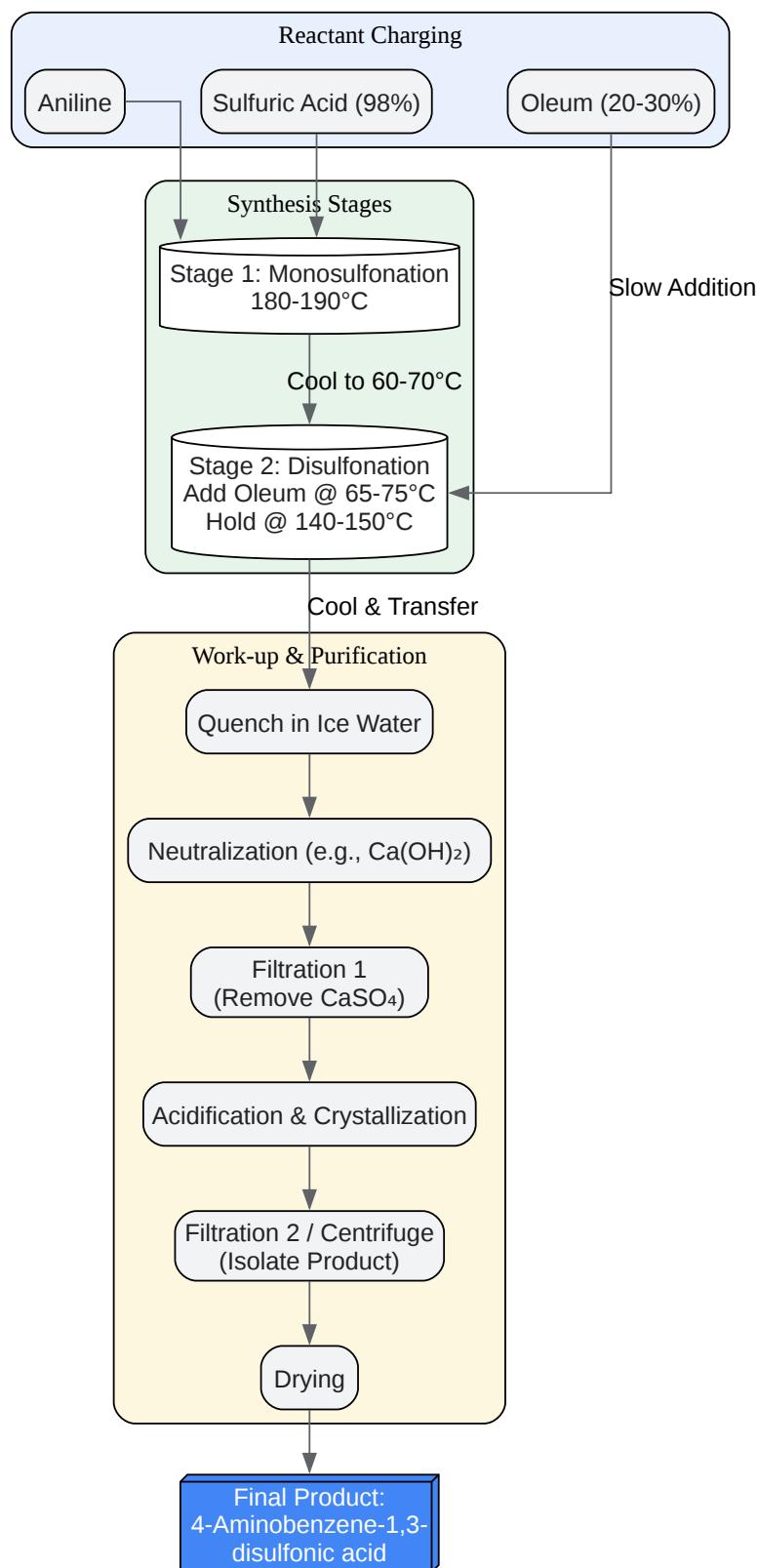
- Wash the filter cake with cold deionized water to remove any remaining acid and inorganic salts.
- Dry the product in a vacuum or forced-air oven at 100-120°C until a constant weight is achieved.

Table 2: Key Process Parameters

Parameter	Stage 1 (Monosulfonation)	Stage 2 (Disulfonation)	Work-up
Temperature	180-190°C	65-75°C (addition), 140-150°C (hold)	< 20°C (quench)
Duration	2-3 hours	4-6 hours	N/A
Key Reagents	Aniline, Sulfuric Acid	Oleum (20-30%)	Water, Ca(OH) <sub>2</sub> , Acid
Control Point	Complete conversion of aniline	Controlled oleum addition	Controlled quench rate

## Process Visualization

The following diagram illustrates the key stages of the industrial production workflow.

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Caption: Workflow for the industrial synthesis of **4-Aminobenzene-1,3-disulfonic acid**.

## Quality Control and Analysis

To ensure the final product meets specifications for use in dye and pharmaceutical manufacturing, rigorous quality control is essential. A typical purity of >97% is often required. [10]

- High-Performance Liquid Chromatography (HPLC): This is the primary method for assessing purity and identifying impurities. It can quantify the main product and detect any residual starting materials (aniline, sulfanilic acid) or isomeric byproducts.[10]
- Titration: An acid-base titration can be used to determine the total acidity and thus the assay of the sulfonic acid.
- Water Content: Karl Fischer titration is used to determine the residual moisture content in the final dried product.
- Sulfate Content: The level of residual inorganic sulfates can be determined by ion chromatography or gravimetric analysis.

## Safety and Environmental Considerations

The manufacturing process involves highly corrosive and hazardous materials, necessitating strict adherence to safety protocols.

- Personal Protective Equipment (PPE): All personnel must wear appropriate PPE, including acid-resistant clothing, gloves, safety goggles with face shields, and respiratory protection, especially during the handling of oleum.[11][12][14]
- Engineering Controls: The process should be conducted in a well-ventilated area. Reactors must be equipped with pressure relief systems. Emergency showers and eyewash stations must be readily accessible.[12][14]
- Handling: Aniline is toxic and a suspected carcinogen. Sulfuric acid and oleum are extremely corrosive and can cause severe burns upon contact.[14] Handle all chemicals according to their Safety Data Sheets (SDS).

- Waste Management: The primary waste stream is acidic water containing inorganic salts (e.g., calcium sulfate). This stream must be neutralized to an appropriate pH before being sent to a wastewater treatment facility. Any organic residues must be disposed of according to local environmental regulations, typically via incineration.

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